

Application Notes and Protocols for Studying Protein S-Thiolation with Biotin-Cysteine

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Compound of Interest

Compound Name: Biotin-cysteine

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Introduction

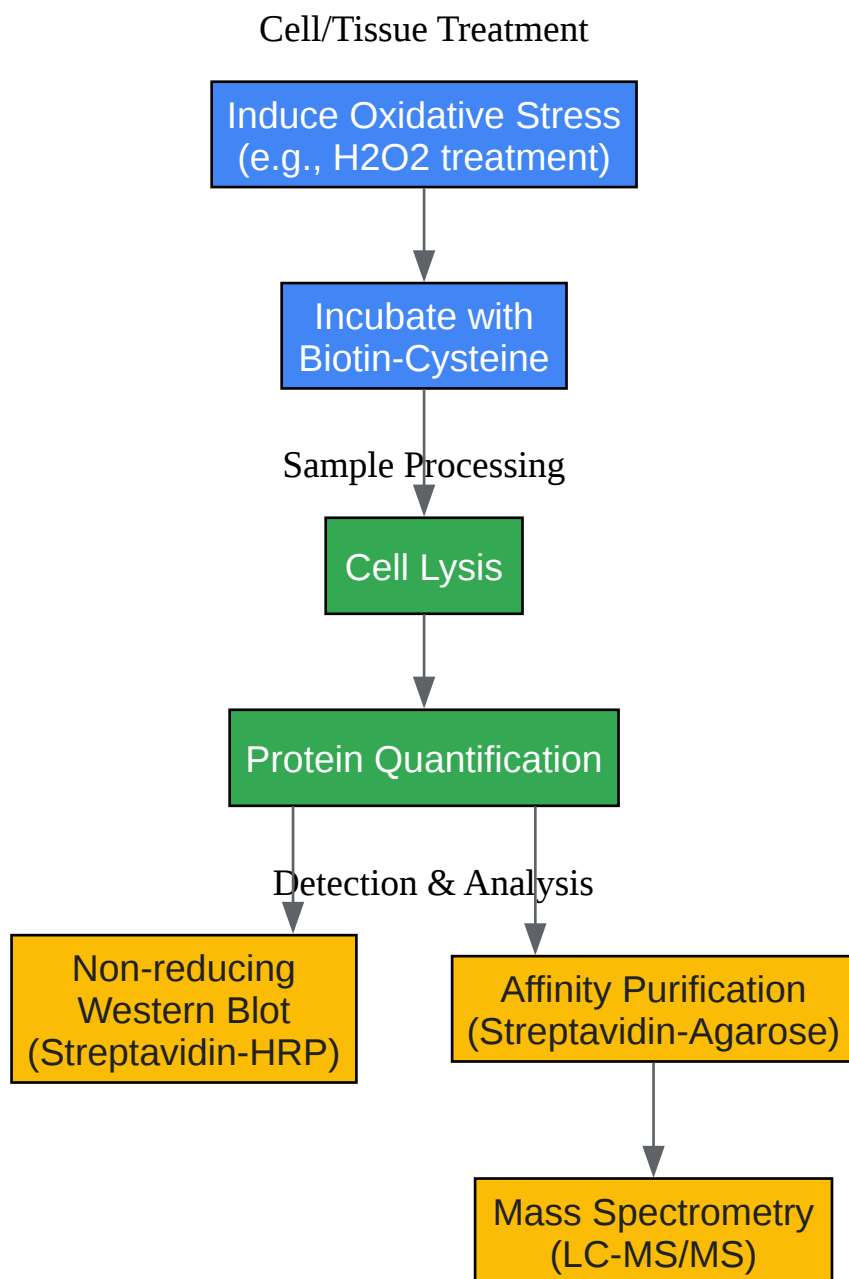
Protein S-thiolation is a reversible post-translational modification where a low-molecular-weight thiol, such as cysteine, glutathione, or hydrogen sulfide, forms a mixed disulfide bond with a reactive cysteine residue on a target protein. This modification plays a crucial role in redox signaling, protecting proteins from irreversible oxidation and regulating protein function in various cellular processes. Dysregulation of protein S-thiolation has been implicated in numerous diseases, including neurodegenerative disorders, cardiovascular diseases, and cancer, making it an attractive target for drug development.

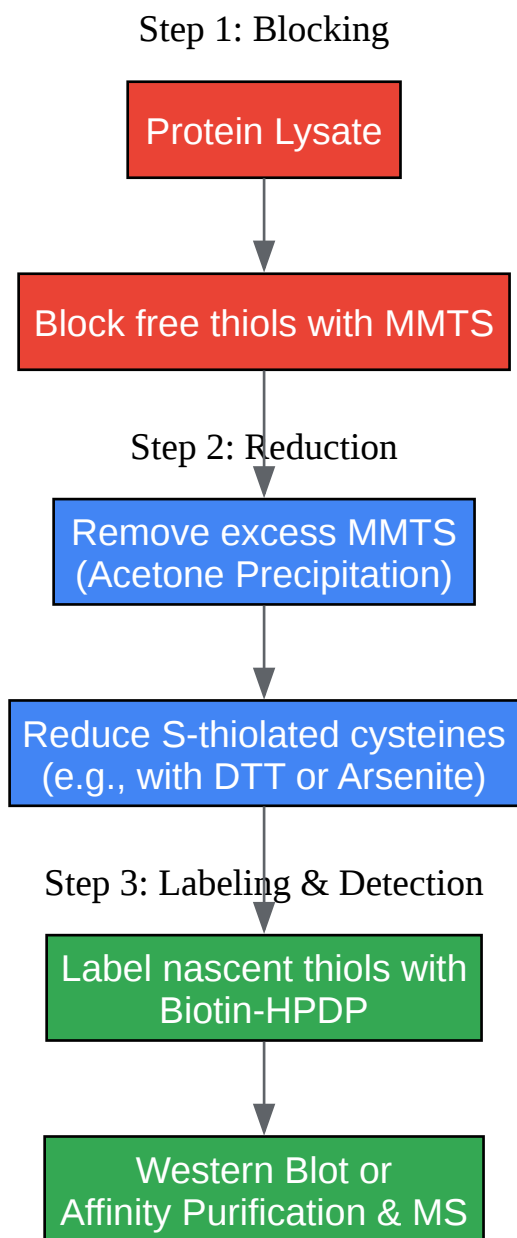
This document provides detailed application notes and protocols for the detection and analysis of protein S-thiolation using **biotin-cysteine**-based methods. Two primary strategies are presented: the **Biotin-Cysteine** Redox Probe Method for direct labeling of accessible thiols under oxidizing conditions, and the Biotin Switch Assay (BSA) adapted for the specific detection of endogenously S-thiolated proteins.

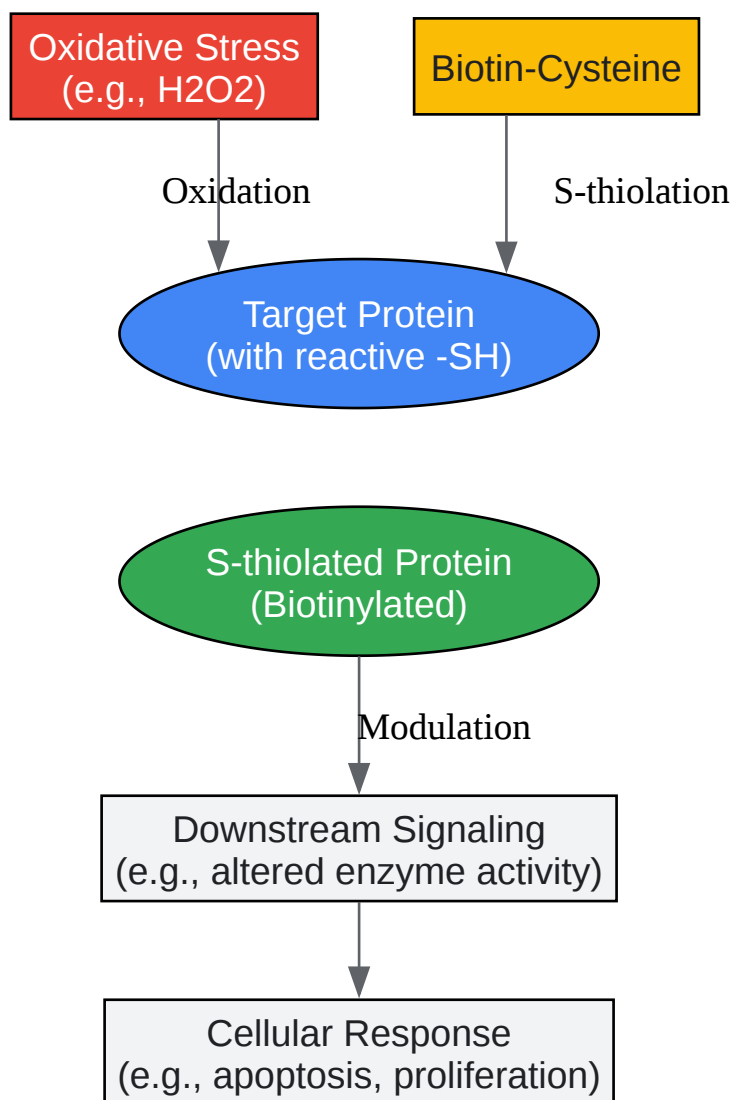
Method 1: Biotin-Cysteine Redox Probe Method

This method utilizes **biotin-cysteine** as a "redox probe" to label proteins susceptible to S-thiolation under conditions of oxidative stress.^[1] In the presence of an oxidizing environment, **biotin-cysteine** readily forms disulfide bonds with reactive protein cysteine thiols.^[1] The incorporated biotin tag then allows for the detection and purification of these modified proteins.

Experimental Workflow: Biotin-Cysteine Redox Probe







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References

- 1. researchgate.net [researchgate.net]
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